

Topic: Potential Applications of Adamantane-1,3-diacetic Acid in Materials Science

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Compound of Interest

Compound Name: 3-(Carboxymethyl)adamantane-1-carboxylic acid

Cat. No.: B187728

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Adamantane, the smallest diamondoid hydrocarbon, presents a unique combination of structural rigidity, thermal stability, and lipophilicity, making it a highly desirable building block in advanced materials.^{[1][2]} This technical guide focuses on a key derivative, adamantane-1,3-diacetic acid (ADA), a bifunctional molecule that marries the rigid adamantane core with the versatile reactivity of two carboxylic acid groups. We will explore the synthesis of this key intermediate and delve into its demonstrated and potential applications as a structural component in high-performance polymers, a versatile linker in coordination polymers and metal-organic frameworks (MOFs), and a foundational element in supramolecular assemblies for biomedical applications. This document serves as a resource for scientists seeking to leverage the unique properties of ADA to design next-generation materials with enhanced thermal, mechanical, and functional characteristics.

The Adamantane-1,3-diacetic Acid Moiety: A Union of Rigidity and Functionality

The adamantane molecule is a perfectly symmetrical, strain-free cage structure composed of three fused cyclohexane rings in the chair conformation.^[1] This diamond-like arrangement of carbon atoms imparts exceptional properties, including a high melting point (270 °C, despite its

relatively low molecular weight), chemical inertness, and significant thermal stability.^[1] When functionalized, the adamantane core acts as a rigid, three-dimensional scaffold that can enforce a specific geometry on the resulting material.

Adamantane-1,3-diacetic acid (ADA) features two carboxymethyl groups (-CH₂COOH) attached to the tertiary bridgehead carbons at the 1 and 3 positions. This structure is of particular interest for several reasons:

- **Bifunctionality:** The two carboxylic acid groups provide reactive handles for polymerization and ligation with metal centers.
- **Defined Geometry:** The 1,3-substitution pattern on the adamantane cage creates a C₂-symmetric, V-shaped molecule, which can direct the formation of specific architectures in polymers and coordination networks.^[3]
- **Combined Properties:** ADA synergistically combines the rigidity and thermal stability of the adamantane core with the chemical reactivity of carboxylic acids, making it a superior building block for robust materials.

Physicochemical Properties

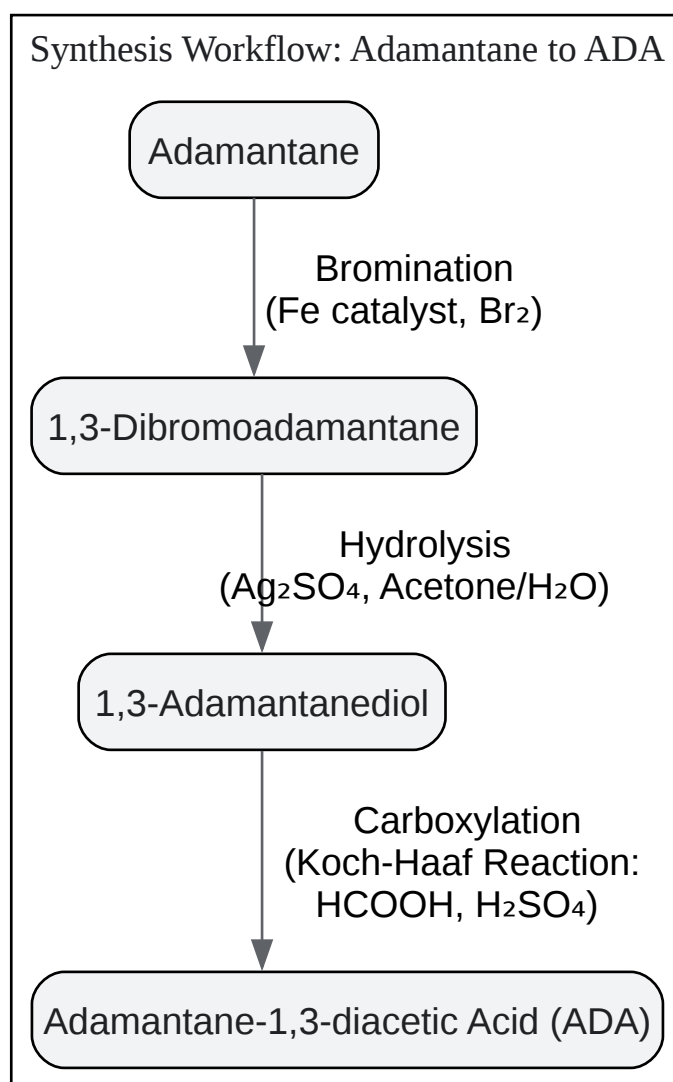
A summary of the key physical and chemical properties of adamantane-1,3-diacetic acid is provided below.

Property	Value	Source
CAS Number	17768-28-4	^[4] ^[5]
Molecular Formula	C ₁₄ H ₂₀ O ₄	^[5]
Molecular Weight	252.31 g/mol	^[5]
Appearance	White to light yellow powder/crystal	^[5]
Melting Point	234-237 °C	^[4] ^[5]
pKa (Predicted)	4.42 ± 0.10	^[5]

Synthesis of Adamantane-1,3-diacetic Acid

The practical application of ADA in materials science is predicated on its efficient synthesis. While several routes exist, a common and effective strategy involves a multi-step process starting from adamantane itself or a monosubstituted precursor. One patented method involves the halogenation of adamantane, followed by hydrolysis and carboxylation.[6]

The diagram below illustrates a generalized synthetic workflow.



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Caption: Generalized workflow for the synthesis of ADA.[6]

This process leverages classic organic reactions to build functionality onto the inert adamantane cage. The final carboxylation step, a Koch-Haaf reaction, is particularly effective for installing carboxylic acid groups at tertiary carbon centers.^[6]

Application in Coordination Polymers and Metal-Organic Frameworks (MOFs)

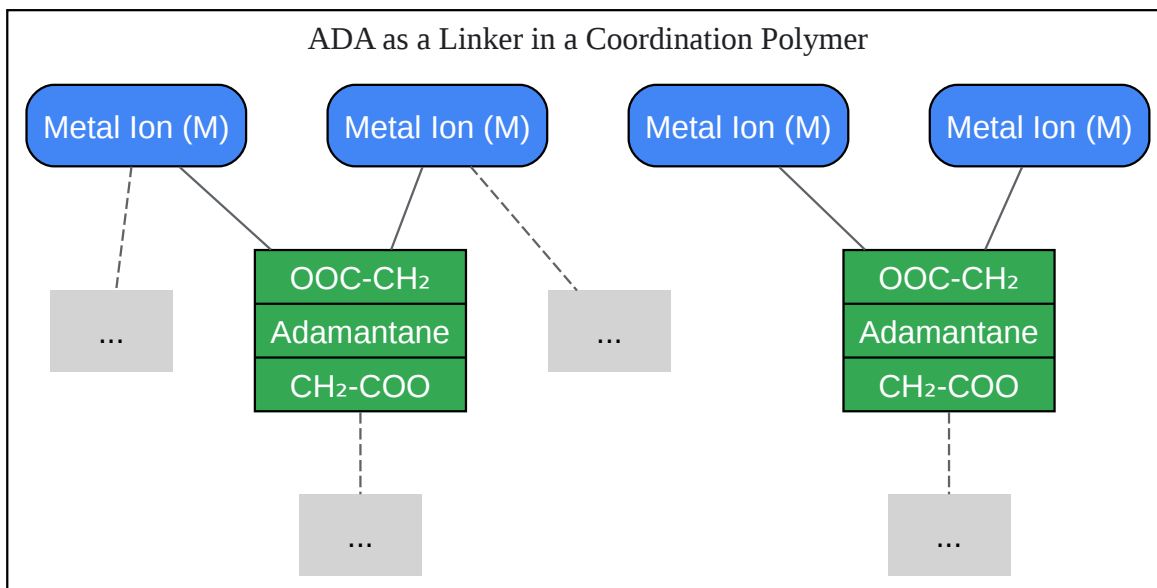
The bifunctional and geometrically defined nature of ADA makes it an exemplary organic linker for the construction of coordination polymers and MOFs.^[7] In these materials, metal ions or clusters (nodes) are connected by organic ligands (linkers) to form one-, two-, or three-dimensional networks. The rigidity of the adamantane core helps prevent framework collapse upon removal of guest solvent molecules and allows for the design of porous materials with predictable topologies.^{[8][9]}

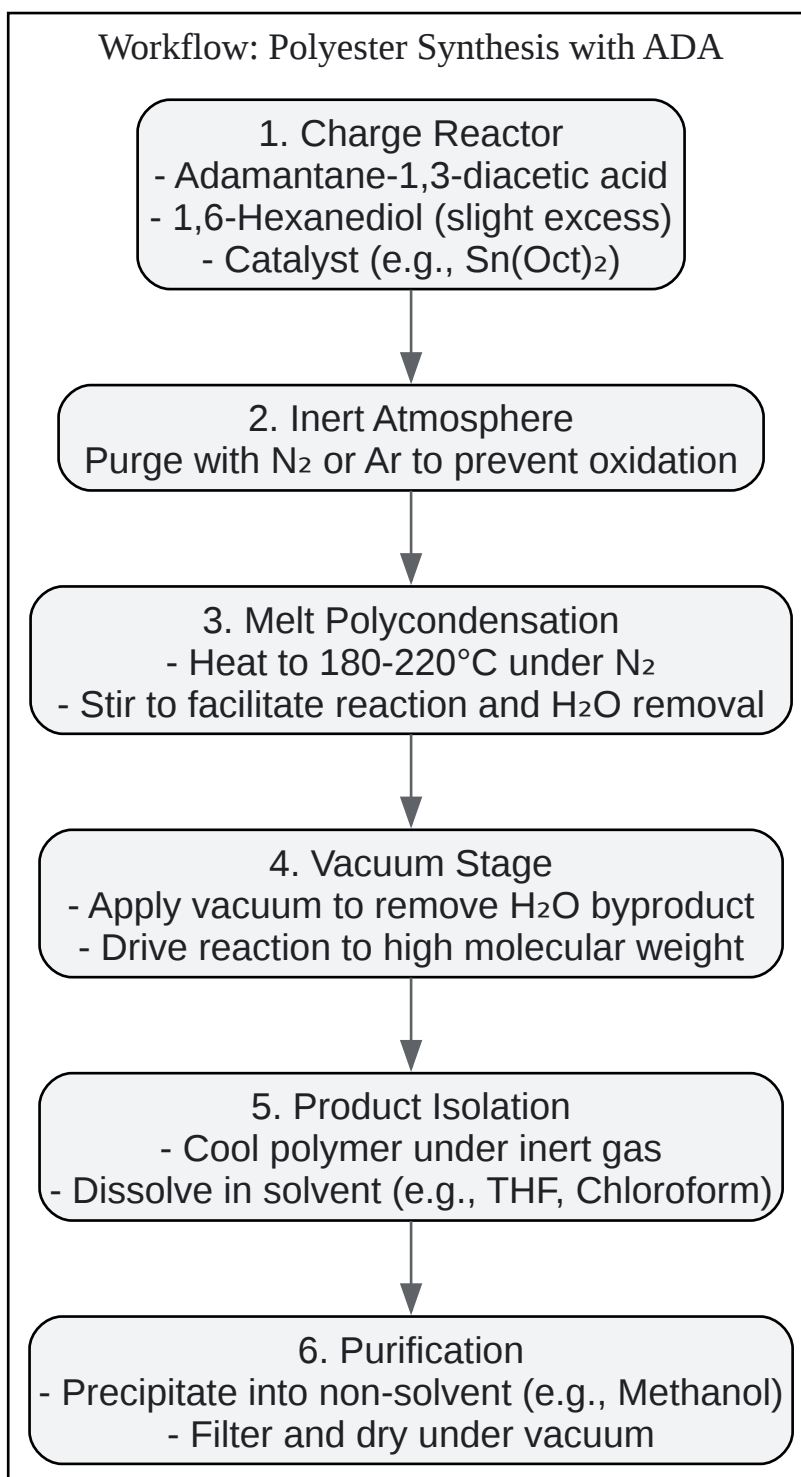
Design Principles and Causality

The choice of ADA as a linker is driven by several key factors:

- **Structural Rigidity:** The adamantane cage provides a stiff spacer between metal centers, leading to robust frameworks that can maintain their structure, a critical feature for applications in gas storage and catalysis.^[9]
- **Coordination Versatility:** The carboxylate groups can coordinate to metal ions in various modes (monodentate, bidentate chelating, bidentate bridging), influencing the final network topology.
- **Defined Linker Geometry:** The $\sim 109.5^\circ$ angle between the substituents at the 1 and 3 positions of the adamantane core provides a predictable geometry that can be used to target specific network architectures, such as diamondoid or layered structures.^[3]

Research has demonstrated the successful synthesis of coordination polymers using ADA (or the closely related 1,3-adamantanedicarboxylate) with various metal centers, including Ni(II) and Mg(II), resulting in layered polymer structures.^{[10][11][12]}





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Caption: Experimental workflow for polyester synthesis.

Rationale for Key Steps:

- **Step 1 (Excess Diol):** A slight excess of the more volatile monomer (the diol) is often used to compensate for any loss during the high-temperature reaction, ensuring that the polymer chains are terminated with hydroxyl groups for stability.
- **Step 3 & 4 (Water Removal):** Polycondensation is an equilibrium reaction. The continuous removal of the water byproduct under nitrogen flow and then high vacuum is essential to shift the equilibrium towards the formation of high molecular weight polymer, according to Le Châtelier's principle.
- **Step 6 (Purification):** Precipitation is a critical step to remove unreacted monomers and low molecular weight oligomers, resulting in a purified polymer with a more uniform chain length distribution.

Potential in Supramolecular Chemistry and Drug Delivery

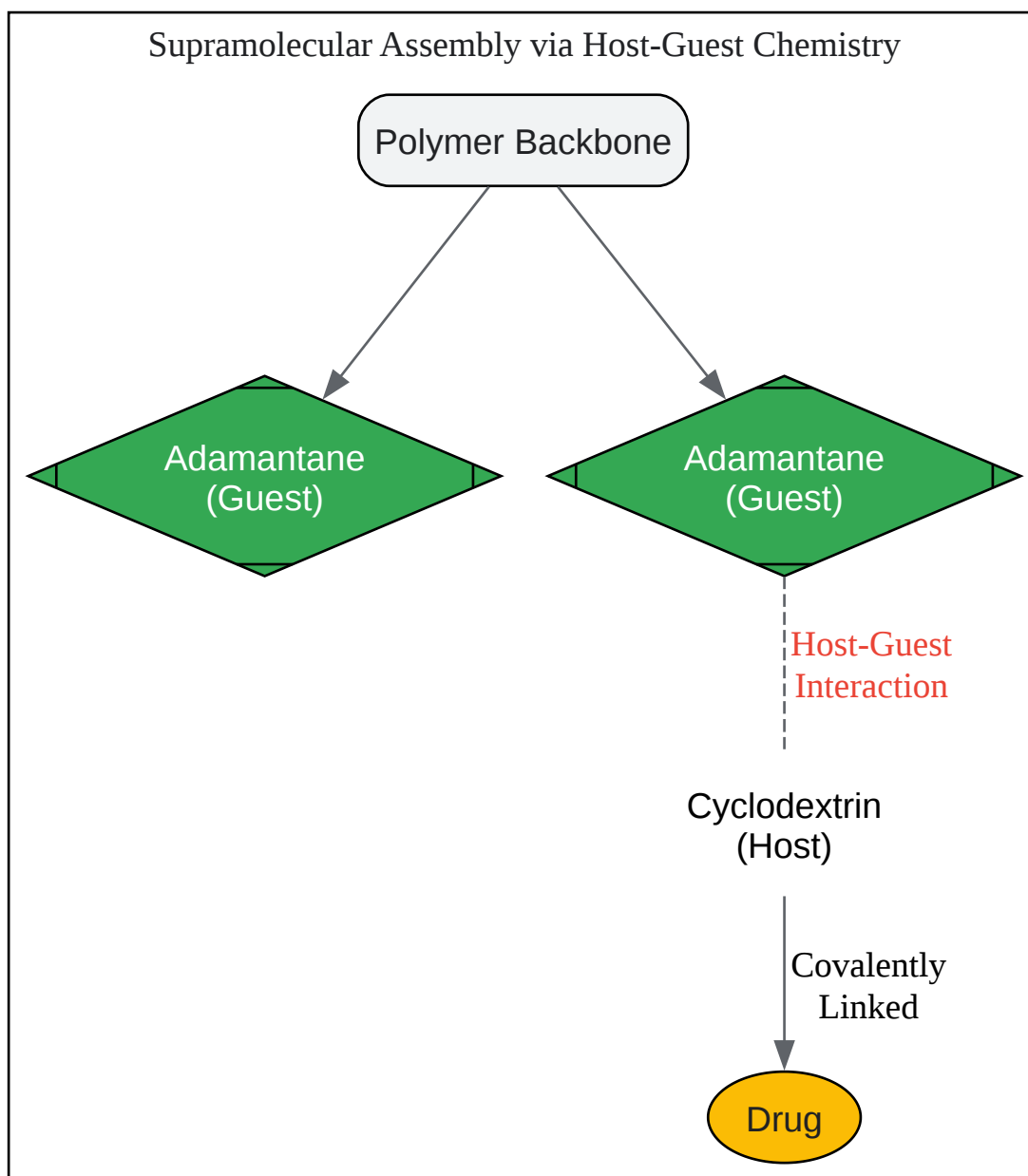
The adamantane moiety is a cornerstone of host-guest chemistry, renowned for its strong and specific interaction with the hydrophobic cavity of cyclodextrins (CDs). [13]The association constant for the adamantane- β -cyclodextrin complex is remarkably high (10^3 – 10^5 M⁻¹), forming a stable inclusion complex. [13]This interaction provides a powerful tool for creating self-assembling and stimuli-responsive systems.

While ADA itself is a small molecule, it can be incorporated as a pendant group or within the backbone of a polymer. These adamantane-functionalized polymers can then interact with CD-modified molecules or surfaces to form non-covalent, supramolecular structures. [14][15]

Potential Applications:

- **Targeted Drug Delivery:** A polymer containing ADA units could be used to non-covalently attach a drug that has been modified with a cyclodextrin. This assembly can improve drug solubility and stability, and potentially release the drug in response to competitive guest molecules. [16][17]
- **Stimuli-Responsive Hydrogels:** Cross-linking polymer chains functionalized with adamantane groups using multi-valent cyclodextrin linkers can form reversible hydrogels. These gels can be designed to dissociate in response to temperature changes or the presence of a competitive guest, enabling on-demand release of an encapsulated therapeutic.

- **Surface Modification:** Surfaces can be coated with a layer of cyclodextrins, which can then specifically capture and immobilize ADA-functionalized polymers or proteins, creating biocompatible or functional coatings.



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Caption: ADA-functionalized polymer forming a complex with a CD-drug conjugate.

Conclusion

Adamantane-1,3-diacetic acid is more than just a chemical intermediate; it is a strategic design element for advanced materials. Its unique structure, combining a rigid diamondoid core with reactive carboxylic acid functionalities, provides a direct pathway to materials with superior thermal and mechanical properties. Its demonstrated success as a linker in robust coordination polymers highlights its value in creating crystalline, functional networks. Furthermore, its potential for creating high-performance polymers and its inherent suitability for supramolecular host-guest chemistry open exciting avenues in fields ranging from specialty plastics to advanced drug delivery systems. As researchers continue to seek building blocks that offer precise control over material architecture and function, adamantane-1,3-diacetic acid stands out as a versatile and powerful component for innovation.

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